

Introduction: The Urea Scaffold in Modern Research

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Compound of Interest

Compound Name: *N-cyclohexyl-N'-propylurea*

CAS No.: 2032-68-0

Cat. No.: B11956783

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The urea functional group is a cornerstone in medicinal chemistry, agrochemistry, and materials science.[1][2] Its unique ability to act as both a hydrogen bond donor and acceptor allows molecules containing this motif to form stable, specific interactions with biological targets like enzymes and receptors.[3] **N-cyclohexyl-N'-propylurea** (CAS 2032-68-0) is a disubstituted urea featuring both an aliphatic ring and a linear alkyl chain. This structure provides a valuable scaffold for researchers, combining the rigid conformational influence of the cyclohexyl group with the flexibility of the propyl chain. While specific applications for this exact molecule are not extensively documented in public literature, its structural elements are present in numerous bioactive compounds, including enzyme inhibitors.[3] This guide serves as a comprehensive technical resource for researchers, providing detailed methodologies for its synthesis, purification, characterization, and safe handling, grounded in established chemical principles.

Physicochemical and Structural Properties

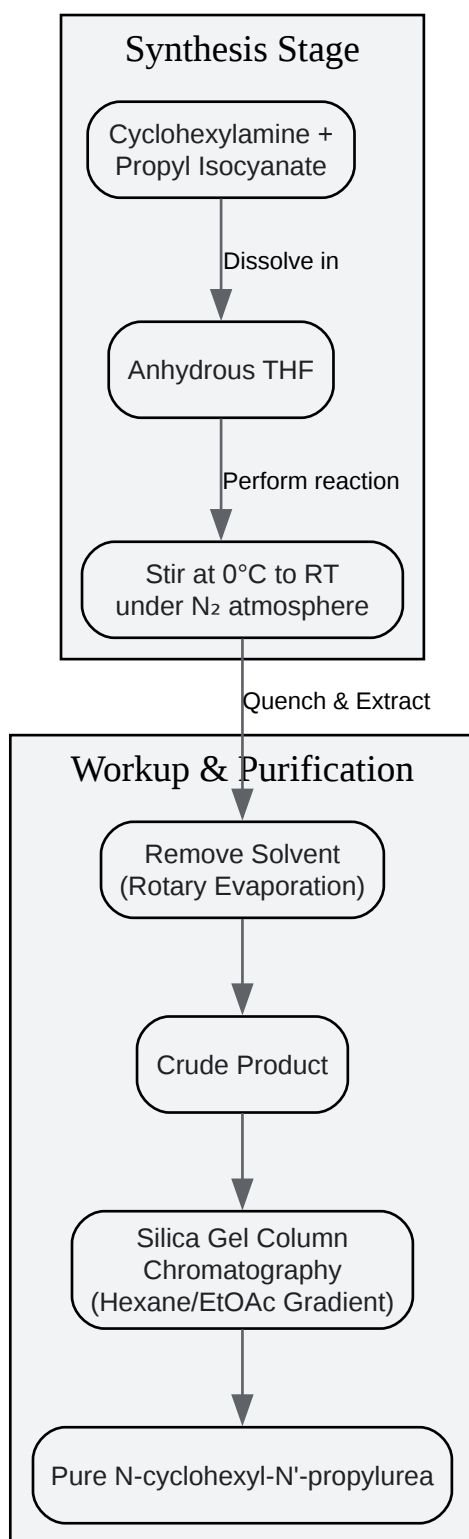
A foundational understanding of a compound's properties is critical for experimental design, from selecting appropriate solvent systems to interpreting analytical data. **N-cyclohexyl-N'-propylurea** is a small molecule with a moderate lipophilicity, as indicated by its predicted XLogP3 value.[4]

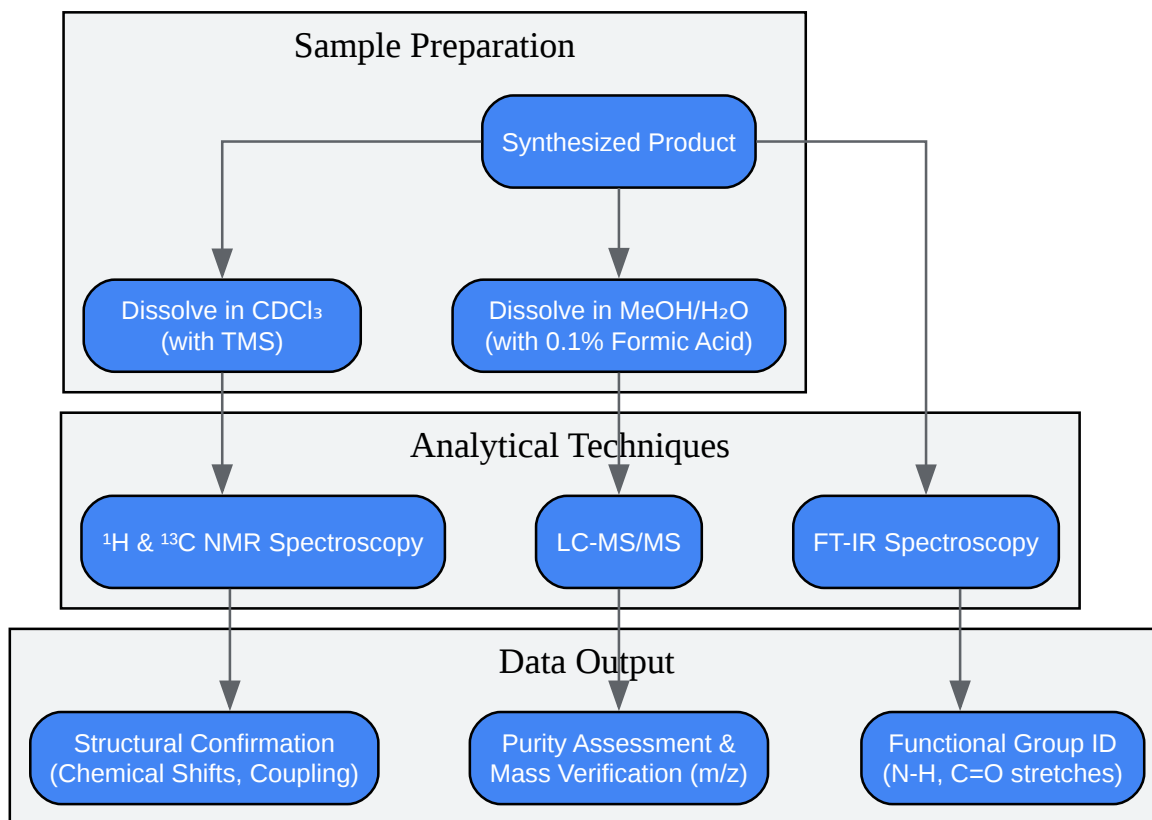
Property	Value	Source
CAS Number	2032-68-0	[3]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O	[4]
Molecular Weight	184.28 g/mol	[4]
Monoisotopic Mass	184.157563266 Da	[4][5]
IUPAC Name	1-cyclohexyl-3-propylurea	[3]
XLogP3	2.1	[4][5]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	1	[4]
Topological Polar Surface Area	41.1 Å ²	[4]
Melting Point	106-107 °C	[4]

Synthesis and Purification Workflow

The most direct and common method for synthesizing unsymmetrical ureas is the reaction of an amine with an isocyanate.[3] This approach offers high yields and a straightforward reaction profile. Alternative "greener" methods, such as the reaction of amines with potassium isocyanate in water, have also been developed and may be suitable for large-scale synthesis.[6][7] Additionally, the Hofmann rearrangement of primary amides using reagents like phenyliodine diacetate (PIDA) can generate isocyanate intermediates in situ for subsequent reaction.[1][2][8]

For the purposes of this guide, we will detail the primary isocyanate-based synthetic route.





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